

Navigating ML204 Hydrochloride Solubility: A Technical Guide

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Compound of Interest		
Compound Name:	ML204 hydrochloride	
Cat. No.:	B609123	Get Quote

For Researchers, Scientists, and Drug Development Professionals

ML204, a potent and selective inhibitor of TRPC4 and TRPC5 channels, is a valuable tool in pharmacological research. However, its hydrochloride salt can present solubility challenges that may impact experimental outcomes. This technical support center provides a comprehensive guide to understanding and overcoming these issues, ensuring the effective application of **ML204 hydrochloride** in your research.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of ML204 hydrochloride in common solvents?

A1: **ML204 hydrochloride** exhibits significantly different solubility profiles in aqueous and organic solvents. It is highly soluble in water, but its solubility in commonly used organic solvents like DMSO can be lower and variable. Refer to the data summary table below for specific values.

Q2: I'm observing precipitation when diluting my **ML204 hydrochloride** stock solution from DMSO into an aqueous buffer. What is happening?

A2: This is a common issue known as "salting out." While ML204 as the free base has some solubility in DMSO, the hydrochloride salt is much more soluble in aqueous solutions. When a concentrated DMSO stock is diluted into a buffer, the solubility of the compound can decrease,

Troubleshooting & Optimization





leading to precipitation. It is often preferable to prepare aqueous stock solutions of the hydrochloride salt directly.

Q3: My **ML204 hydrochloride** powder is not dissolving well in water, even though it's reported to be water-soluble. What should I do?

A3: Several factors can influence the dissolution rate. Ensure you are using a sufficient volume of water and that the solution is being adequately mixed. Gentle warming (to no more than 37°C) and brief sonication can aid in dissolution. If the problem persists, verify the quality and purity of your compound.

Q4: How should I prepare ML204 for in vivo studies?

A4: Due to potential solubility and bioavailability issues, a specific formulation is often required for in vivo administration. A commonly used vehicle is a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[1] Sonication is recommended to ensure a homogenous suspension.[1]

Q5: What is the stability of ML204 hydrochloride in solution?

A5: Stock solutions of ML204 in DMSO should be stored at -80°C for long-term stability (up to 6 months or a year) or at -20°C for shorter periods (up to 1 month).[2][3] It is highly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound.

Data Presentation: ML204 & ML204 Hydrochloride Solubility



Compound Form	Solvent	Reported Solubility	Concentration (mM)	Conditions
ML204 Hydrochloride	Water	≥ 30 mg/mL[2][4]	114.16 mM	-
ML204 (Free Base)	DMSO	5 mg/mL[5][6]	22.09 mM	Warmed[5][6]
ML204 (Free Base)	DMSO	22.63 mg/mL	100 mM	-
ML204 (Free Base)	DMSO	55 mg/mL[1]	243.02 mM	Sonication Recommended[1]
ML204 (Free Base)	1 eq. HCl	5.66 mg/mL	25 mM	Gentle Warming
ML204 (In Vivo Formulation)	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL[1]	8.84 mM	Sonication Recommended[1]

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in aqueous buffer	Low aqueous solubility of the free base form. "Salting out" effect.	Prepare a fresh stock solution of ML204 hydrochloride directly in water or your aqueous experimental buffer.
Cloudy or precipitated solution in DMSO	Exceeded solubility limit. Compound may be the free base which has lower DMSO solubility than some reports suggest.	Warm the solution gently (e.g., 37°C water bath). Use sonication to aid dissolution. If precipitation persists, the solution is likely supersaturated; dilute to a lower concentration.
Difficulty dissolving ML204 hydrochloride in water	Insufficient mixing or low temperature.	Vortex thoroughly. Gentle warming and brief sonication can be effective. Ensure the pH of the water has not been altered.
Inconsistent experimental results	Compound degradation or inaccurate concentration due to precipitation.	Prepare fresh stock solutions. Aliquot stocks to avoid freeze- thaw cycles. Centrifuge solutions before use and use the supernatant if minor precipitation is observed.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of ML204 Hydrochloride

- Weighing: Accurately weigh out the desired amount of ML204 hydrochloride powder (Molecular Weight: 262.78 g/mol). For 1 mL of a 10 mM solution, you will need 2.63 mg.
- Dissolution: Add the appropriate volume of sterile, deionized water to the powder.
- Mixing: Vortex the solution vigorously for 1-2 minutes.



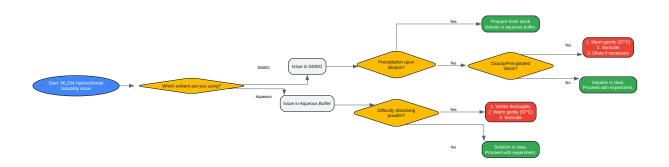
- Aiding Solubilization (if necessary): If the compound does not fully dissolve, place the tube in a 37°C water bath for 5-10 minutes, followed by brief sonication (1-2 minutes) in an ultrasonic bath.
- Sterilization (Optional): If required for your experiment, filter the solution through a 0.22 μm sterile filter.
- Storage: Store the stock solution in aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of ML204 for In Vivo Administration

- Prepare the Vehicle: In a sterile container, prepare the vehicle by mixing 10% DMSO, 40% PEG300, 5% Tween 80, and 45% sterile saline. For example, to prepare 10 mL of vehicle, mix 1 mL DMSO, 4 mL PEG300, 0.5 mL Tween 80, and 4.5 mL saline.
- Weigh Compound: Weigh the required amount of ML204 (free base or hydrochloride salt).
- Initial Dissolution: Add the weighed compound to the DMSO portion of the vehicle first and mix well.
- Sequential Addition: Gradually add the PEG300, followed by the Tween 80, mixing thoroughly after each addition. Finally, add the saline and mix until the solution is homogenous.
- Sonication: Sonicate the final formulation to ensure a uniform suspension.
- Administration: Administer the freshly prepared formulation to the animals as per your experimental protocol.

Visualizing Workflows and Pathways

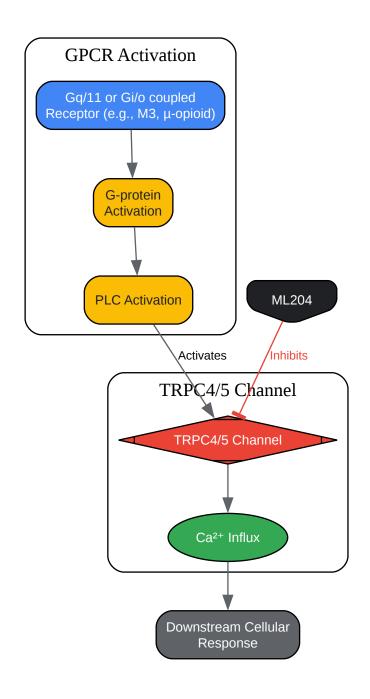




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Caption: Troubleshooting workflow for ML204 hydrochloride solubility issues.





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Caption: Simplified signaling pathway of TRPC4/5 channel activation and inhibition by ML204.

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